

Application Notes and Protocols: Ipratropium Bromide for In Vitro Assays

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Compound of Interest

Compound Name: *Ipratropium bromide*

Cat. No.: *B10753945*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ipratropium bromide is a synthetic quaternary ammonium compound and a non-selective antagonist of muscarinic acetylcholine receptors (mAChRs).[1][2] It is widely used as a bronchodilator for the treatment of chronic obstructive pulmonary disease (COPD) and asthma.[3] In the laboratory setting, **ipratropium bromide** is a valuable tool for studying the cholinergic system and its role in various physiological and pathological processes. Proper dissolution and handling are critical for obtaining accurate and reproducible results in in vitro assays. These application notes provide detailed protocols for the preparation of **ipratropium bromide** solutions and summarize key data regarding its solubility and stability.

Data Presentation: Solubility and Physical Properties

Ipratropium bromide is a white to off-white crystalline powder.[4][5] As a quaternary ammonium salt, it exists in an ionized state and exhibits high solubility in polar solvents.[4][6] It is crucial to use the correct molecular weight for calculations, which differs between the anhydrous and monohydrate forms.

Property	Value	Reference(s)
Molecular Weight	412.37 g/mol (Anhydrous) 430.38 g/mol (Monohydrate)	[1][7]
Appearance	White or off-white crystalline powder	[5]
Solubility in Water	Freely soluble; 10 mg/mL	[5][6][8]
Solubility in DMSO	≥ 20.62 mg/mL; up to 86 mg/mL (199.82 mM)	[1][7]
Solubility in Alcohols	Freely soluble in lower alcohols like methanol and ethanol	[5][6]
Insoluble in	Non-polar media, ether, chloroform, fluorocarbons	[2][5][6]

Experimental Protocols

Protocol 1: Preparation of Aqueous Stock Solution (e.g., 10 mM)

This protocol is suitable for most cell culture applications where an aqueous vehicle is preferred.

Materials:

- **Ipratropium Bromide** Monohydrate (MW: 430.38 g/mol)
- Sterile, high-purity water (e.g., cell culture grade, Milli-Q, or WFI)
- Sterile conical tubes (1.5 mL or 15 mL)
- Calibrated analytical balance
- Vortex mixer

- Sterile syringe filters (0.22 μm)

Procedure:

- Weighing: Accurately weigh 4.30 mg of **ipratropium bromide** monohydrate powder and transfer it to a sterile 1.5 mL tube.
- Dissolution: Add 1.0 mL of sterile, high-purity water to the tube.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear and colorless.
- Sterilization: To ensure sterility for cell-based assays, filter the stock solution through a 0.22 μm sterile syringe filter into a new sterile tube.
- Storage: Store the stock solution at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 1 year) storage.^[1] Aliquot into smaller volumes to avoid repeated freeze-thaw cycles.^[1]

Protocol 2: Preparation of DMSO Stock Solution (e.g., 100 mM)

This protocol is ideal for preparing high-concentration stock solutions.

Materials:

- **Ipratropium Bromide** Monohydrate (MW: 430.38 g/mol)
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile conical tubes (1.5 mL) with appropriate chemical resistance
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing:** Accurately weigh 43.04 mg of **ipratropium bromide** monohydrate powder and transfer it to a sterile 1.5 mL tube.
- **Dissolution:** Carefully add 1.0 mL of anhydrous DMSO to the tube. Note: Use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.[1]
- **Mixing:** Cap the tube securely and vortex until the powder is fully dissolved. Gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) may be used to aid dissolution if necessary.
- **Storage:** Store the DMSO stock solution at -20°C or -80°C in small aliquots.[1][7] When preparing working solutions, ensure the final concentration of DMSO in the assay medium is low (typically $<0.1\%$) to avoid solvent-induced toxicity.

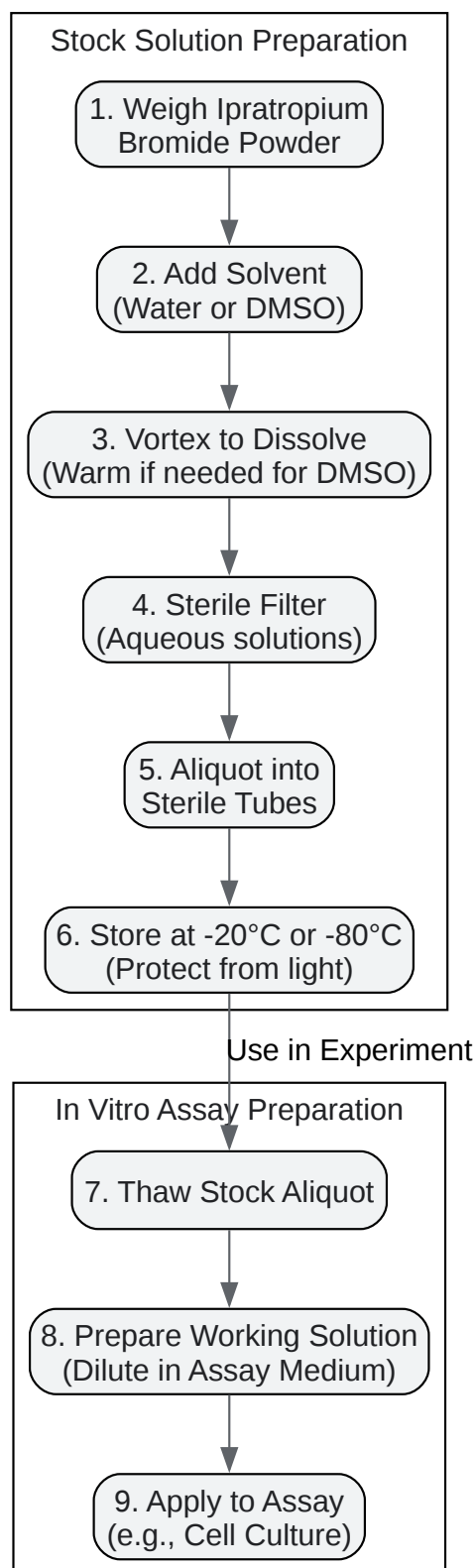
Stability and Handling Considerations

- **pH Stability:** **Ipratropium bromide** is most stable in neutral to acidic conditions.[5] It undergoes rapid hydrolysis in alkaline (basic) solutions.[5] Ensure the pH of final assay buffers and media is not alkaline. Commercial formulations are often buffered to a pH of 3.0 to 4.0.[6][9]
- **Light Sensitivity:** Solutions containing **ipratropium bromide** should be protected from light to prevent degradation.[10] Use amber tubes or wrap tubes in foil for storage and handling.
- **Hygroscopic Nature:** The powder is hygroscopic and can absorb moisture from the air.[4] Store the powder in a desiccator and handle it quickly in a low-humidity environment.

Visualizations

Experimental Workflow

The following diagram outlines the general workflow for preparing an **ipratropium bromide** stock solution for use in an in vitro assay.

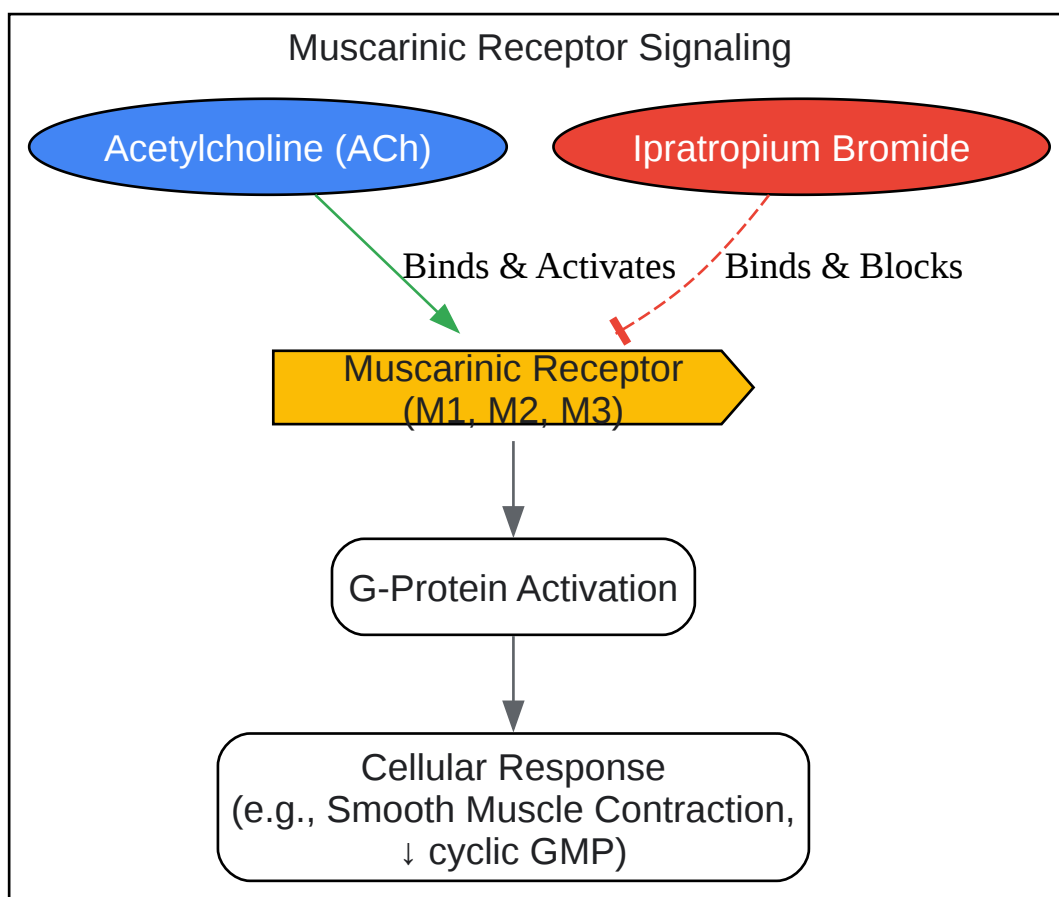


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Caption: Workflow for preparing **ipratropium bromide** solutions.

Signaling Pathway: Mechanism of Action

Ipratropium bromide acts as a competitive, non-selective antagonist at muscarinic acetylcholine receptors (M1, M2, M3). It blocks the binding of the endogenous ligand, acetylcholine (ACh), thereby inhibiting downstream signaling cascades.



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